

Essential Guide to the Safe Disposal of 4-Methoxyphenyl Mesylate

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Compound of Interest

Compound Name: 4-Methoxyphenyl mesylate

Cat. No.: B099115

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Disclaimer: A specific Safety Data Sheet (SDS) for **4-Methoxyphenyl mesylate** could not be readily located. The following guidance is based on the safety data for a closely related and structurally similar compound, Methyl mesylate (CAS No. 66-27-3). It is imperative to handle **4-Methoxyphenyl mesylate** with, at a minimum, the same level of precaution. This guide is intended for researchers, scientists, and drug development professionals and should be used in conjunction with your institution's established safety protocols.

This document provides crucial safety and logistical information for the proper disposal of **4-Methoxyphenyl mesylate**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

I. Quantitative Data Summary

The following table summarizes the key quantitative data for Methyl mesylate, which should be considered as indicative for **4-Methoxyphenyl mesylate**.

Property	Value
Physical State	Liquid
Appearance	Light yellow
Boiling Point	202 - 203 °C / 395.6 - 397.4 °F
Melting Point	20 °C / 68 °F
Flash Point	104 °C / 219.2 °F
Hazard Class (DOT)	6.1 (Toxic)
Packing Group (DOT)	III

Data sourced from Methyl methanesulfonate Safety Data Sheets.[\[1\]](#)

II. Experimental Protocols: Spill and Waste Disposal

A. Personal Protective Equipment (PPE)

Before handling or disposing of **4-Methoxyphenyl mesylate**, ensure the following PPE is worn:

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.
- Lab Coat: A flame-retardant lab coat is recommended.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[\[1\]](#)[\[2\]](#)

B. Spill Neutralization and Cleanup

In the event of a spill, follow these steps:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.[\[3\]](#)

- Containment: For liquid spills, use absorbent paper or an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[1][4]
- Collection: Carefully collect the absorbed material and any contaminated soil or surfaces into a sealed, vapor-tight plastic bag or a suitable, closed container for disposal.[1][4]
- Decontamination: Wash the spill area thoroughly with soap and water.[4]
- Disposal of Cleanup Materials: All contaminated materials, including absorbent paper and disposable PPE, must be placed in a sealed container and disposed of as hazardous waste. [3][4]

C. Bulk Waste Disposal

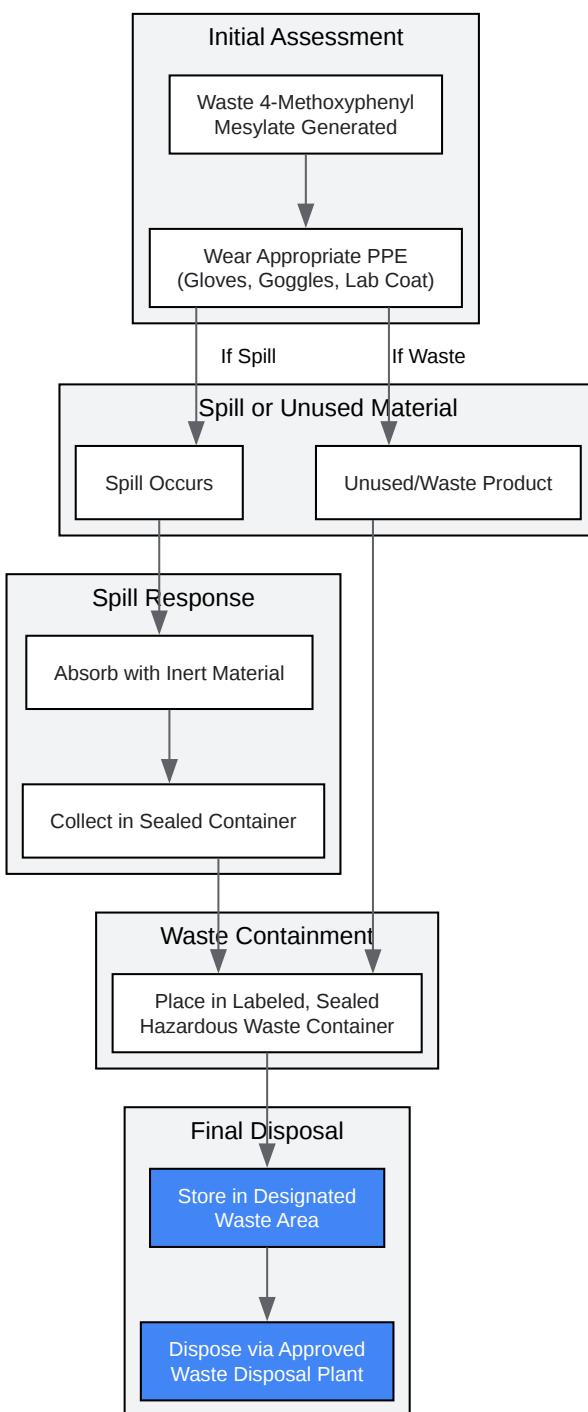
Unused or waste **4-Methoxyphenyl mesylate** must be disposed of as hazardous chemical waste.

- Containerization: Keep the waste chemical in its original, tightly closed container if possible. [1][3] If not, use a compatible, properly labeled, and sealed container.
- Labeling: Clearly label the waste container with the chemical name ("4-Methoxyphenyl mesylate" or "Waste Mesylate Compound") and appropriate hazard symbols.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. [1][5]
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with federal, state, and local regulations.[1][3] Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[3] Do not flush down the drain or dispose of in regular trash.[1][2][3]

III. Mandatory Visualizations

The following diagram illustrates the logical workflow for the proper disposal of **4-Methoxyphenyl mesylate**.

Figure 1. Disposal Workflow for 4-Methoxyphenyl Mesylate

[Click to download full resolution via product page](#)**Caption: Disposal Workflow for 4-Methoxyphenyl Mesylate.**

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